

Illuminating Biology in Real-Time: Sulfo-Cy5 Azide for In Vivo Imaging

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Compound of Interest

Compound Name: Sulfo-Cy5 azide

Cat. No.: B15556027

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Application Note and Detailed Protocols for Researchers, Scientists, and Drug Development Professionals

Introduction

Sulfo-Cy5 azide is a water-soluble, near-infrared (NIR) fluorescent dye that has emerged as a powerful tool for in vivo imaging. Its azide functional group allows for highly specific and stable labeling of biomolecules through "click chemistry," a bioorthogonal reaction that does not interfere with native biological processes. The sulfonated nature of the dye enhances its water solubility, making it ideal for use in physiological environments and reducing non-specific binding. With an excitation maximum around 646 nm and an emission maximum around 662 nm, Sulfo-Cy5's fluorescence falls within the NIR window, enabling deep tissue penetration and minimizing autofluorescence from biological tissues. This makes it an excellent candidate for a variety of in vivo applications, including cell tracking, tumor imaging, and monitoring the biodistribution of therapeutic agents.

This document provides detailed protocols for utilizing **Sulfo-Cy5 azide** in in vivo imaging applications, guidance on data interpretation, and a summary of its key characteristics.

Key Properties of Sulfo-Cy5 Azide

A thorough understanding of the physicochemical and spectral properties of **Sulfo-Cy5 azide** is crucial for designing and executing successful in vivo imaging experiments.

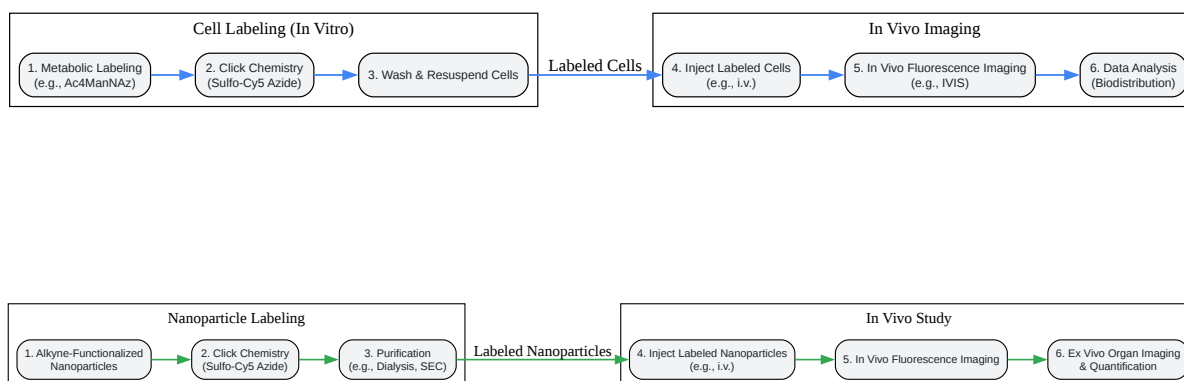
Property	Value	Reference(s)
Excitation Maximum (λ_{ex})	~646 nm	[1][2]
Emission Maximum (λ_{em})	~662 nm	[1][2]
Molar Extinction Coefficient	~271,000 $\text{cm}^{-1}\text{M}^{-1}$	[1][2]
Fluorescence Quantum Yield	~0.28	[1][2]
Molecular Weight	~762.98 g/mol (as potassium salt)	[2]
Solubility	High in water, DMSO, DMF	[1]
Storage Conditions	Store at -20°C in the dark.	[1]

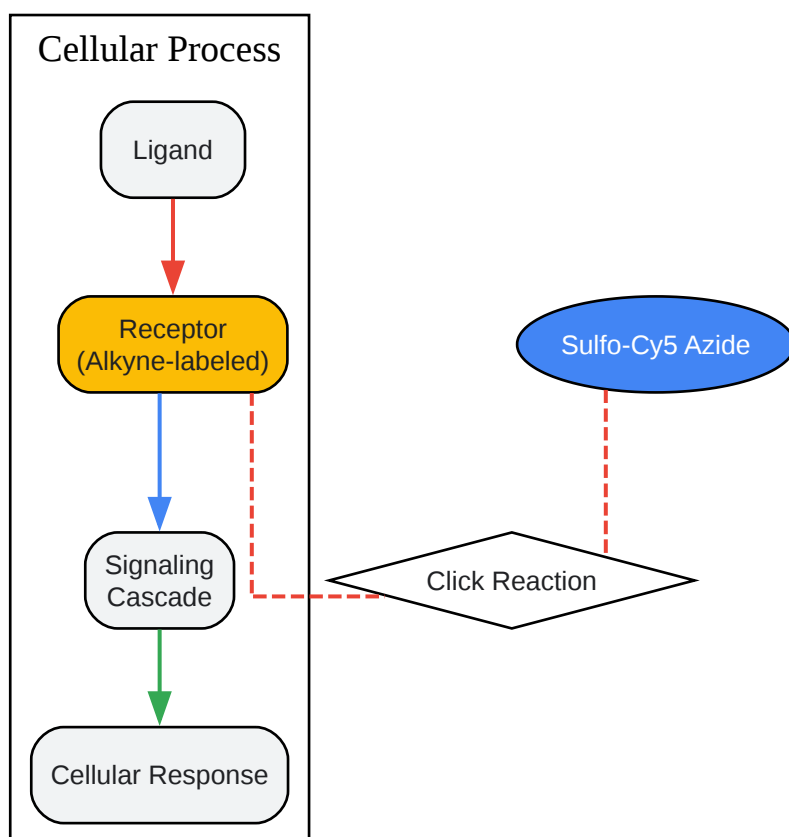
Experimental Protocols

Protocol 1: In Vivo Tracking of Labeled Cells

This protocol describes the labeling of cells with **Sulfo-Cy5 azide** via metabolic glycoengineering and subsequent in vivo imaging. This is a common strategy to track the migration and fate of cells, such as immune cells or cancer cells, within a living animal.

Workflow for In Vivo Cell Tracking





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- 2. Fluorescent Dye Labeling Changes the Biodistribution of Tumor-Targeted Nanoparticles - PMC [pmc.ncbi.nlm.nih.gov]
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